

In-Depth Technical Guide: Solubility and Handling of CAY10781 in DMSO

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Compound of Interest

Compound Name: CAY10781

Cat. No.: B2710654

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the solubility of **CAY10781** in dimethyl sulfoxide (DMSO), including detailed experimental protocols and relevant biological context. This document is intended to support researchers in the effective use of **CAY10781** for in vitro and in vivo studies.

Physicochemical Properties and Solubility of CAY10781

CAY10781 is a small molecule inhibitor with the formal name 3,4-dihydro-4-oxo-2-(3-pyridinyl)-5-pyrimidineacetic acid. A summary of its key properties is presented in Table 1.

Table 1: Physicochemical Properties of **CAY10781**

Property	Value
Molecular Formula	C ₁₁ H ₉ N ₃ O ₃
Molecular Weight	231.2 g/mol
Appearance	Solid
Purity	≥90%
UV/Vis. (λ _{max})	288 nm
Storage Conditions	-20°C
Stability	≥ 4 years

The solubility of **CAY10781** in the organic solvent DMSO has been determined to be approximately 10 mg/mL.^[1] Other solvents such as DMF, ethanol, and PBS (pH 7.2) are reported to be unsuitable for dissolving **CAY10781**.

Experimental Protocols

Protocol for Preparation of a **CAY10781** Stock Solution in DMSO

This protocol details the steps for preparing a stock solution of **CAY10781** in DMSO.

Materials:

- **CAY10781** solid powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Calibrated micropipettes and sterile tips

Procedure:

- **Equilibration:** Allow the vial containing **CAY10781** and the DMSO to come to room temperature.
- **Weighing:** Accurately weigh the desired amount of **CAY10781** powder using a calibrated analytical balance and transfer it to a sterile vial.
- **Solvent Addition:** Using a calibrated micropipette, add the calculated volume of DMSO to the vial to achieve the desired stock concentration (e.g., for a 10 mg/mL stock solution, add 100 μ L of DMSO for every 1 mg of **CAY10781**).
- **Dissolution:** Tightly cap the vial and vortex vigorously for 1-2 minutes to facilitate dissolution. Gentle warming in a 37°C water bath for 5-10 minutes can be employed if the compound does not readily dissolve. Sonication in a water bath for 10-15 minutes is another effective method to ensure complete dissolution.
- **Inert Gas Purge:** For long-term stability, it is recommended to purge the headspace of the vial with an inert gas (e.g., nitrogen or argon) before tightly sealing.
- **Storage:** Store the stock solution at -20°C, protected from light and moisture. It is advisable to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

Protocol for Determining the Maximum Solubility of a Compound in DMSO

This protocol provides a general method for determining the maximum solubility of a compound, such as **CAY10781**, in DMSO.

Materials:

- Compound of interest (e.g., **CAY10781**)
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes

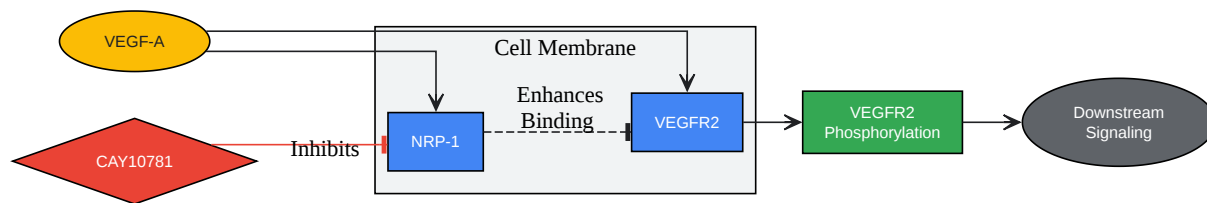
- Vortex mixer
- Centrifuge capable of high-speed centrifugation
- Calibrated micropipettes and sterile tips
- Analytical instrument for quantification (e.g., HPLC, UV-Vis spectrophotometer)

Procedure:

- **Preparation of a Saturated Solution:** Add an excess amount of the compound to a known volume of DMSO in a microcentrifuge tube.
- **Equilibration:** Tightly cap the tube and vortex vigorously for an extended period (e.g., 1-2 hours) at a controlled temperature (e.g., room temperature or 37°C) to ensure equilibrium is reached.
- **Separation of Undissolved Solid:** Centrifuge the suspension at high speed (e.g., >10,000 x g) for 10-15 minutes to pellet the undissolved solid.
- **Supernatant Collection:** Carefully collect a known volume of the clear supernatant without disturbing the pellet.
- **Dilution and Quantification:** Prepare a series of dilutions of the supernatant in an appropriate solvent. Quantify the concentration of the dissolved compound in the dilutions using a suitable analytical method (e.g., HPLC with a standard curve).
- **Solubility Calculation:** Calculate the concentration of the compound in the original supernatant to determine the maximum solubility in mg/mL or mM.

Biological Context and Signaling Pathway

CAY10781 is an inhibitor of the protein-protein interaction between neuropilin-1 (NRP-1) and vascular endothelial growth factor A (VEGF-A).^{[1][2]} This interaction is a key step in the VEGF signaling pathway, which plays a crucial role in angiogenesis. By blocking the NRP-1/VEGF-A interaction, **CAY10781** inhibits VEGF-A-induced phosphorylation of VEGFR2 (Vascular Endothelial Growth Factor Receptor 2).^{[1][2]} The inhibitory effect of **CAY10781** on this interaction has been observed to be 43% at a concentration of 12.5 μ M.^{[1][2]}

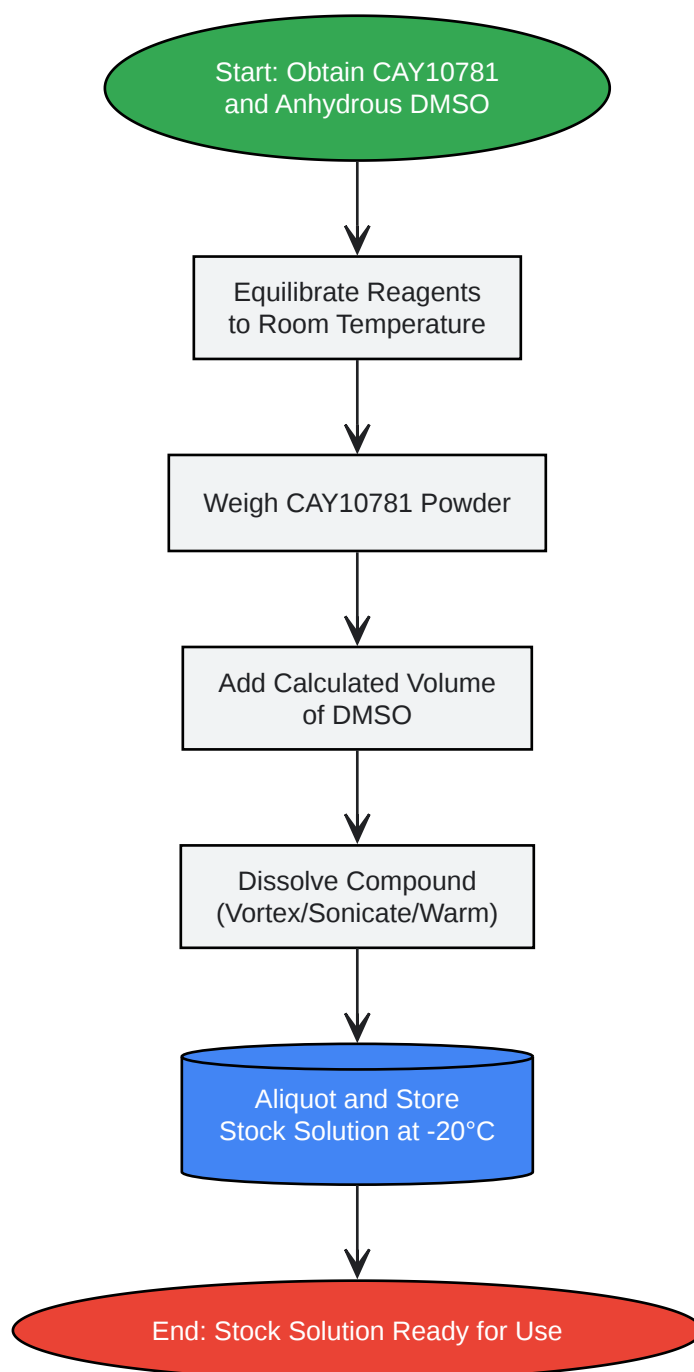


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CAY10781 Signaling Pathway

Experimental Workflow

The following diagram illustrates a typical experimental workflow for preparing a stock solution of **CAY10781** in DMSO for use in biological assays.



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Workflow for **CAY10781** Stock Solution Preparation

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References

- 1. benchchem.com [benchchem.com]
- 2. DMSO Solubility Assessment for Fragment-Based Screening - PMC [pmc.ncbi.nlm.nih.gov]
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